Technical Whitepaper: 3-Fluorocinnamic Acid in Medicinal Chemistry & Synthesis

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Compound of Interest	
Compound Name:	*3-Fluorocinnamic acid*
CAS No.:	*20595-30-6*
Cat. No.:	*B3021408*

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Executive Summary

3-Fluorocinnamic acid (3-FCA) represents a critical pharmacophore building block in modern medicinal chemistry. Distinguished by the strategic placement of a fluorine atom at the meta position of the phenyl ring, this compound serves as a pivotal tool for modulating metabolic stability, lipophilicity, and pKa in drug candidates. This guide analyzes 3-FCA not merely as a reagent, but as a strategic entity for "Fluorine Scanning" in Structure-Activity Relationship (SAR) campaigns, particularly for designing HDAC inhibitors, antimicrobial agents, and metabolically robust cinnamides.

Part 1: Identity & Physicochemical Profile[1][2]

The introduction of fluorine into the cinnamic acid scaffold alters the electronic landscape of the molecule without imposing significant steric demand (Van der Waals radius of F = 1.47 Å vs. H = 1.20 Å). This "steric mimicry" allows 3-FCA to fit into enzyme binding pockets occupied by non-fluorinated analogs while drastically changing the metabolic fate of the molecule.

Table 1: Core Chemical Specifications

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Property	Specification	Technical Note
CAS Number	20595-30-6 (trans-isomer)	The trans (E) isomer is the thermodynamically stable and commercially dominant form. CAS 458-46-8 refers to the generic structure.
IUPAC Name	(2E)-3-(3-Fluorophenyl)prop-2-enoic acid	
Molecular Formula	$C_9H_7FO_2$	
Molecular Weight	166.15 g/mol	
Melting Point	164–166 °C	High crystallinity indicates strong intermolecular hydrogen bonding (dimer formation).
pKa	~4.3 (Predicted)	Slightly more acidic than cinnamic acid (pKa 4.44) due to the electron-withdrawing inductive effect (-I) of the meta-fluorine.
LogP	~2.4	Increased lipophilicity compared to cinnamic acid, enhancing membrane permeability.
Solubility	Soluble: Ethanol, DMSO, DMFInsoluble: Water	Requires organic co-solvents for biological assays.

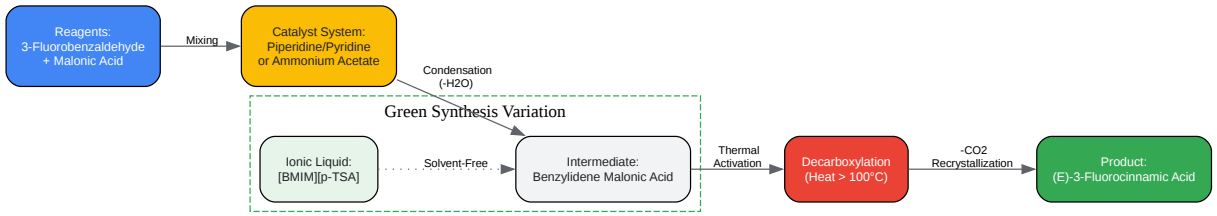
Part 2: Synthetic Methodologies

For industrial and research scalability, the Knoevenagel Condensation is the preferred route over the Heck reaction due to atom economy and the avoidance of expensive palladium catalysts. Below is a self-validating protocol optimized for high purity.

Mechanism & Workflow (Graphviz)

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The following diagram illustrates the Knoevenagel pathway, highlighting the critical decarboxylation step that ensures the formation of the trans-alkene.



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Figure 1: Synthetic pathway for **3-Fluorocinnamic Acid** via Knoevenagel Condensation, including a Green Chemistry variation using ionic liquids.

Optimized Laboratory Protocol (Knoevenagel)

Objective: Synthesis of 10g of trans-**3-Fluorocinnamic Acid**.

- Reactant Loading: In a 100 mL round-bottom flask, combine 3-fluorobenzaldehyde (1.0 eq) and malonic acid (1.2 eq).
- Catalysis: Add pyridine (2.0 eq) and a catalytic amount of piperidine (0.1 eq). Note: For a greener approach, replace pyridine with ethanolic ammonium acetate.
- Reflux: Heat the mixture to 80–100°C for 2–4 hours. Monitor CO_2 evolution (cessation indicates completion of decarboxylation).
- Work-up:
  - Cool the reaction mixture to 0°C in an ice bath.
  - Acidify with 6M HCl to pH < 2 to precipitate the free acid.

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- Filter the white precipitate.

- Purification: Recrystallize from Ethanol/Water (1:3 v/v).
  - Quality Check: The product must be a white crystalline solid. Yellowing indicates oxidation or retained solvent.

Part 3: Medicinal Chemistry Applications[2][3][4][5][6][7]

Metabolic Blocking (The "Fluorine Effect")

The C–F bond (approx. 116 kcal/mol) is significantly stronger than the C–H bond (approx. 99 kcal/mol). In drug design, the meta position of a phenyl ring is often a "soft spot" for metabolic oxidation by Cytochrome P450 enzymes (CYP450).

- Mechanism: Replacing the C3-Hydrogen with Fluorine blocks arene oxide formation and hydroxylation at that specific site.

- Result: This extends the biological half-life (

) of the drug candidate without altering the binding mode, as the fluorine atom is small enough to avoid steric clashes.

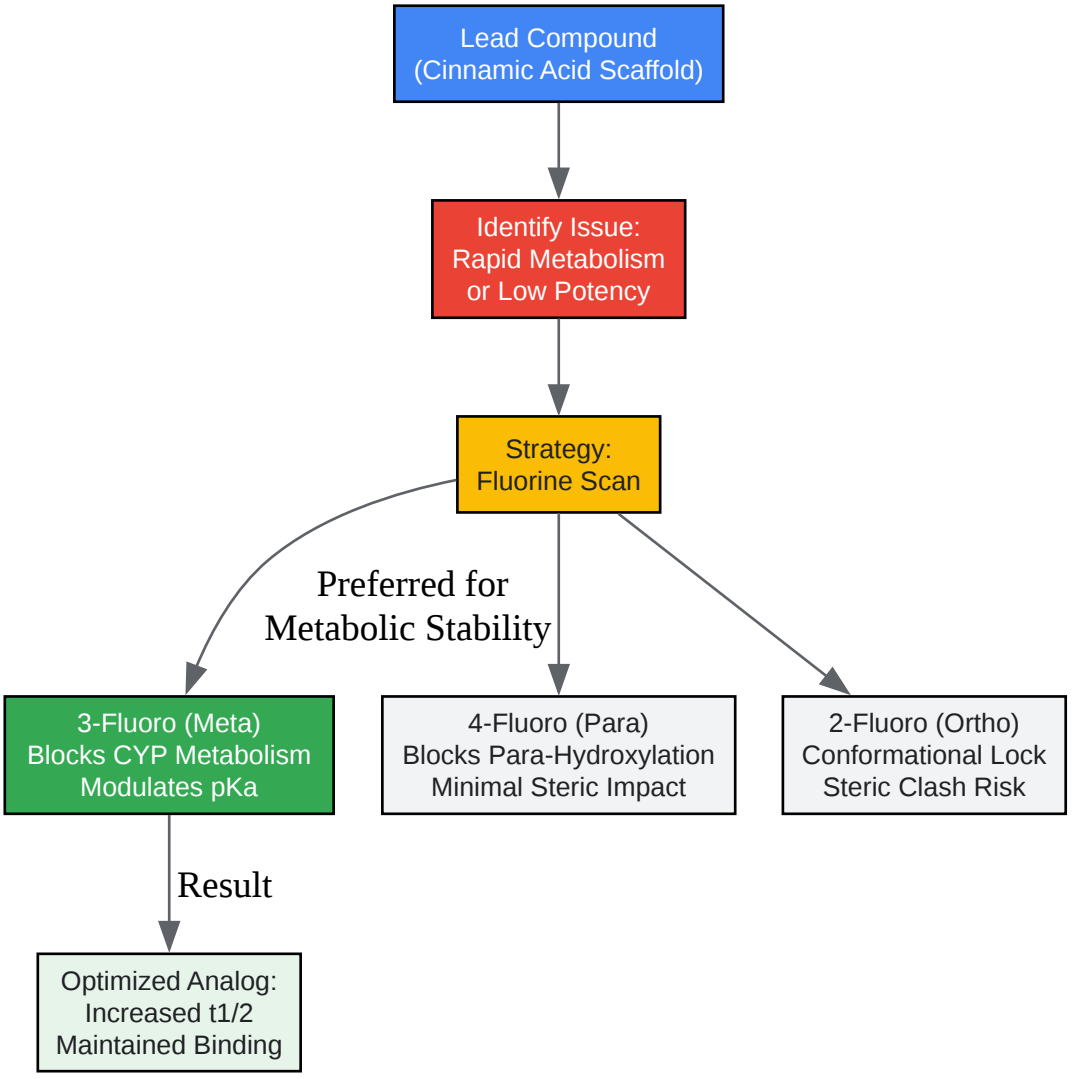
Bioisosteric Replacement Strategy

3-FCA is frequently used in Structure-Activity Relationship (SAR) studies to modulate the acidity of the carboxylic acid tail (or its amide derivatives).

- Electronic Modulation: The electron-withdrawing nature of the fluorine at the meta position lowers the pKa of the carboxylic acid compared to the unsubstituted parent. This can increase the fraction of the ionized drug at physiological pH, potentially reducing passive diffusion but enhancing solubility.

SAR Decision Workflow (Graphviz)

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Figure 2: Strategic decision tree for utilizing **3-Fluorocinnamic acid** in SAR optimization.

Part 4: Analytical Characterization

To validate the identity of synthesized or purchased 3-FCA, rely on the following spectral fingerprints.

Proton NMR (^{1}H-NMR)

Solvent: DMSO-d_6, 400 MHz

- Carboxylic Proton: δ 12.5 ppm (Broad singlet, –COOH).

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- Alkene Protons: The trans geometry is confirmed by the coupling constant (

) of the alkene protons.
  - Doublet at δ ~7.6 ppm (

    Hz,

    -proton).
  - Doublet at δ ~6.6 ppm (

    Hz,

    -proton).
  - Note: A

    value of 15–16 Hz is diagnostic for trans (E) isomers; cis (Z) isomers typically show

    Hz.
- Aromatic Protons: Multiplet pattern at δ 7.2–7.6 ppm. The fluorine coupling (

) will split signals, causing complex multiplet patterns distinct from unsubstituted cinnamic acid.

IR Spectroscopy

- C=O Stretch: Strong band at 1680–1700 cm^{-1} (conjugated acid).
- C=C Stretch: ~1630 cm^{-1}.
- O-H Stretch: Broad band 2500–3000 cm^{-1}.

Part 5: Safety & Handling (SDS Summary)

While 3-FCA is a standard laboratory chemical, it possesses specific hazards related to its acidity and irritant properties.

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Hazard Class	GHS Code	Description
Skin Irritation	H315	Causes skin irritation. Acidic nature can cause burns on prolonged contact.
Eye Irritation	H319	Causes serious eye irritation. [1] Risk of corneal damage if not rinsed immediately.
STOT-SE	H335	May cause respiratory irritation. Avoid dust inhalation. [1]
Acute Toxicity	H301	Toxic if swallowed (noted in some high-purity SDS; handle as toxic).

Handling Protocol:

- PPE: Nitrile gloves, safety goggles, and a lab coat are mandatory.
- Ventilation: Handle powder in a fume hood to prevent inhalation of dust.
- Spill: Neutralize with sodium bicarbonate before disposal.

References

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